

Unraveling the Chemical Connection: A Technical Guide to Pulvilloric and Pulvinic Acids

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Compound of Interest

Compound Name: *Pulvilloric acid*

Cat. No.: B12767560

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Abstract

This technical guide provides an in-depth exploration of the relationship between **Pulvilloric acid** and the broader class of Pulvinic acids. While both are fungal secondary metabolites, their biosynthetic origins, chemical structures, and biological activities exhibit distinct characteristics. Pulvinic acids arise from the shikimate pathway, starting with aromatic amino acids, whereas **Pulvilloric acid** is a product of the polyketide pathway. This guide elucidates their respective biosynthetic pathways, provides detailed experimental protocols for their synthesis and isolation, and presents a comparative analysis of their physicochemical properties and biological activities. The information is structured to facilitate research and development in the fields of natural product chemistry, mycology, and drug discovery.

Introduction

The fungal kingdom is a prolific source of structurally diverse secondary metabolites with a wide range of biological activities. Among these, **Pulvilloric acid** and Pulvinic acids have garnered interest for their unique chemical scaffolds and potential pharmacological applications. This guide aims to provide a comprehensive technical overview of these two classes of compounds, focusing on their chemical relationship, biosynthesis, and functional properties.

Pulvinic acids are a well-established class of yellow pigments found in various lichens and fungi, particularly in the order Boletales.^[1] Their core structure is a γ -lactone ring derived from the dimerization and oxidative ring-cleavage of arylpyruvic acids.^[1]

Pulvilloric acid, isolated from *Penicillium pulvillorum*, is a quinone methide with a distinct benzopyran-7-carboxylic acid framework.^[2] Its biosynthesis follows a polyketide pathway, a stark contrast to the origin of pulvinic acids.

While not directly related through a common biosynthetic pathway, a synthetic relationship has been explored by chemists, where the structural motifs of **Pulvilloric acid** have inspired the synthesis of other complex natural products like Berkelic acid.^{[3][4]}

Physicochemical Properties

A comparative summary of the key physicochemical properties of **Pulvilloric acid** and the parent Pulvinic acid is presented below.

Property	Pulvilloric Acid	Pulvinic Acid	References
Chemical Formula	$C_{15}H_{18}O_5$	$C_{18}H_{12}O_5$,
Molar Mass	278.30 g/mol	308.29 g/mol	,
Appearance	-	Yellow solid	
Solubility	-	Soluble in ethanol, methanol, DMF, DMSO	
Melting Point	-	-	
UV Absorption Maxima	-	255, 381 nm	

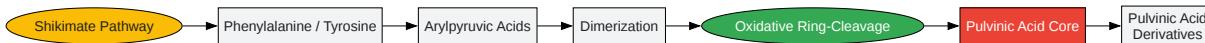
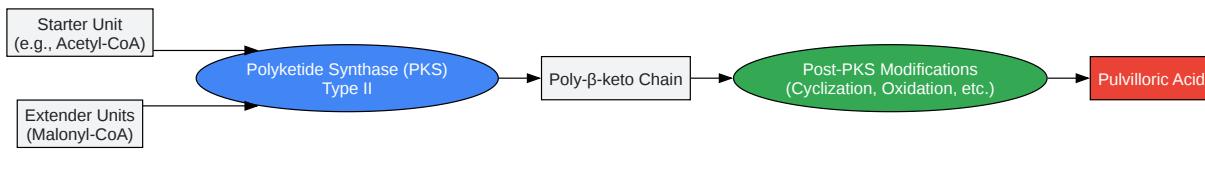
Table 1: Comparative Physicochemical Properties. (Note: "-" indicates data not readily available in the searched literature).

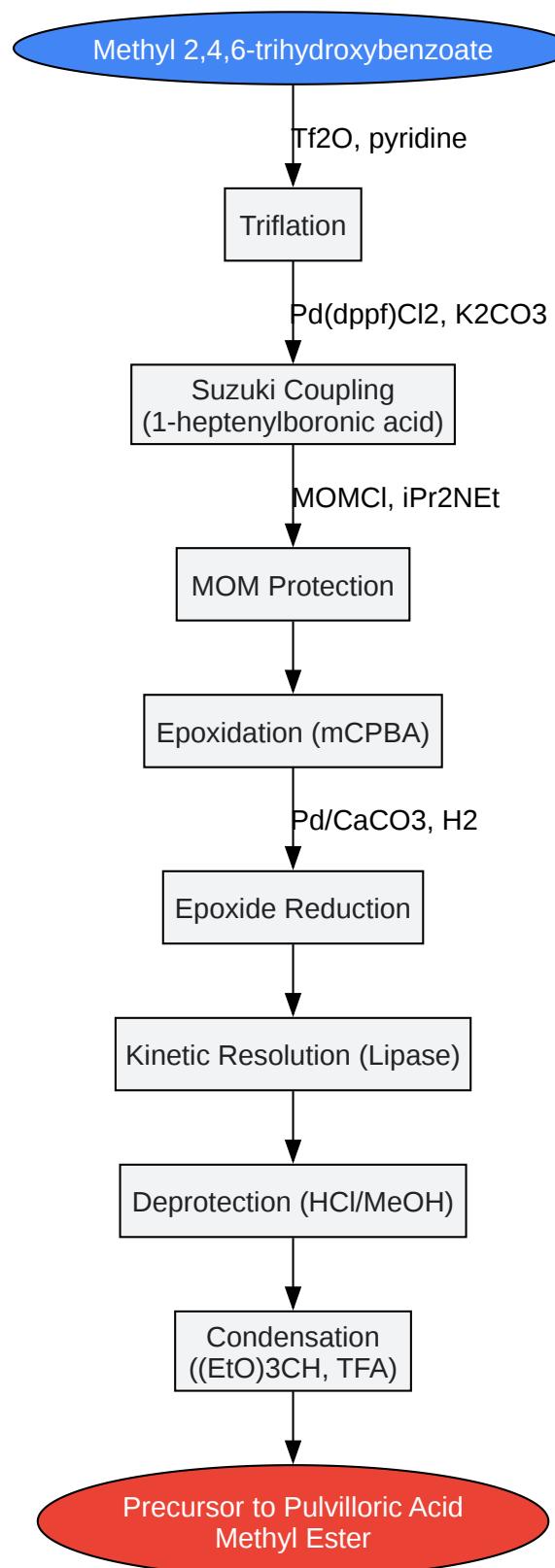
Biosynthesis Pathways

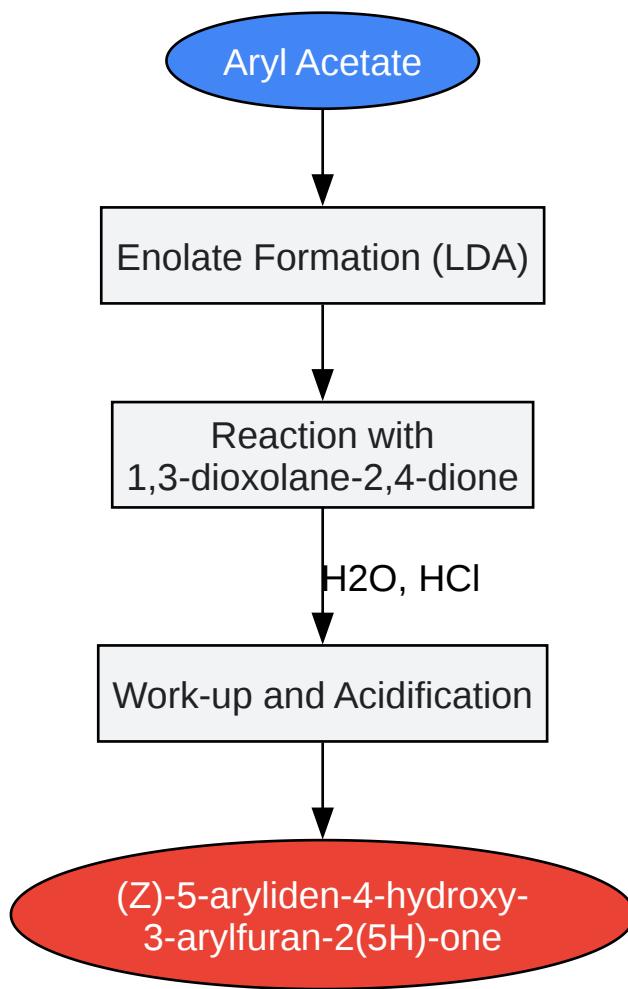
The biosynthetic origins of **Pulvilloric acid** and Pulvinic acids are fundamentally different, representing two major pathways for secondary metabolite production in fungi.

Pulvilloric Acid: A Polyketide Origin

Pulvilloric acid is biosynthesized via a Type II polyketide synthase (PKS) pathway. This process involves the iterative condensation of a starter unit with extender units, typically malonyl-CoA, to form a poly- β -keto chain. While the specific gene cluster and enzymatic steps for **Pulvilloric acid** biosynthesis have not been fully elucidated, the general mechanism of polyketide synthesis provides a framework for its formation. The polyketide chain undergoes a series of modifications, including cyclization and oxidation, to yield the final quinone methide structure.







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